Troubleshooting YS-363 solubility issues in DMSO

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Compound of Interest

Compound Name: *YS-363*

Cat. No.: *B12370453*

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Technical Support Center: YS-363

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **YS-363**, a potent and selective EGFR inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **YS-363** and what is its mechanism of action?

YS-363 is a potent, selective, and orally active quinazoline-based inhibitor of the Epidermal Growth Factor Receptor (EGFR).[1] Its mechanism of action involves binding to the kinase domain of EGFR, which blocks the downstream signaling pathways that promote cell proliferation and survival.[1] **YS-363** has been shown to inhibit both wild-type EGFR and the L858R mutant form with high potency.[1][2] In cellular studies, it has been demonstrated to induce G0/G1 cell cycle arrest and apoptosis.[1][2]

Q2: What are the physical and chemical properties of **YS-363**?

Below is a summary of the key properties of **YS-363**.

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Property	Value	Reference
Molecular Formula	$C_{30}H_{30}N_4O_3$	[3][4][5]
Molecular Weight	494.58 g/mol	[3][4][5]
CAS Number	2470908-90-6	[3][4][5]
Appearance	Solid	[4]
Purity	≥99%	[4]

Q3: How should **YS-363** be stored?

For long-term storage of the solid compound, a temperature of -20°C is recommended.[3][4] Stock solutions of **YS-363** in DMSO should be stored at -20°C for up to one month or at -80°C for up to six months.[2][6] To maintain the integrity of the compound, it is advisable to avoid repeated freeze-thaw cycles.

Troubleshooting Guide for YS-363 Solubility in DMSO

Problem: I am having difficulty dissolving **YS-363** in DMSO.

YS-363 is a solid compound that may require specific conditions to fully dissolve in DMSO, especially at high concentrations. Here are several troubleshooting steps you can take:

1. Initial Dissolution Steps:

- Use high-quality, anhydrous DMSO: DMSO is hygroscopic and absorbed water can affect the solubility of compounds.[7] Always use fresh, high-purity, anhydrous DMSO for preparing your stock solution.
- Gentle Warming: As recommended by suppliers for similar compounds, gently warming the solution to 37°C can aid in dissolution.[3] Be cautious not to overheat the solution, as this could degrade the compound.

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- Sonication: Using an ultrasonic bath can provide the necessary energy to break up solid particles and facilitate dissolution.[3] A short period of sonication (5-10 minutes) is often sufficient.

2. Preparing a High-Concentration Stock Solution:

While the exact maximum solubility of **YS-363** in 100% DMSO is not publicly available, a stock concentration of 25 mg/mL in DMSO has been used as an intermediate for further dilutions.[2] For other quinazoline-based EGFR inhibitors, stock solutions of 10 mM are commonly prepared.[8]

Experimental Protocol: Preparation of a 10 mM **YS-363** Stock Solution in DMSO

- Calculate the required mass:
  - Molecular Weight of **YS-363** = 494.58 g/mol
  - To prepare 1 mL of a 10 mM stock solution, you will need: 0.01 mol/L * 0.001 L * 494.58 g/mol = 0.0049458 g = 4.95 mg
- Weigh the compound: Accurately weigh out 4.95 mg of **YS-363** powder.
- Add DMSO: Add 1 mL of anhydrous DMSO to the vial containing the **YS-363** powder.
- Facilitate Dissolution:
  - Vortex the solution for 1-2 minutes.
  - If the compound is not fully dissolved, place the vial in a 37°C water bath for 10-15 minutes.
  - Alternatively, or in addition, place the vial in an ultrasonic bath for 5-10 minutes.
- Confirm Dissolution: Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Storage: Store the 10 mM stock solution in aliquots at -20°C or -80°C.

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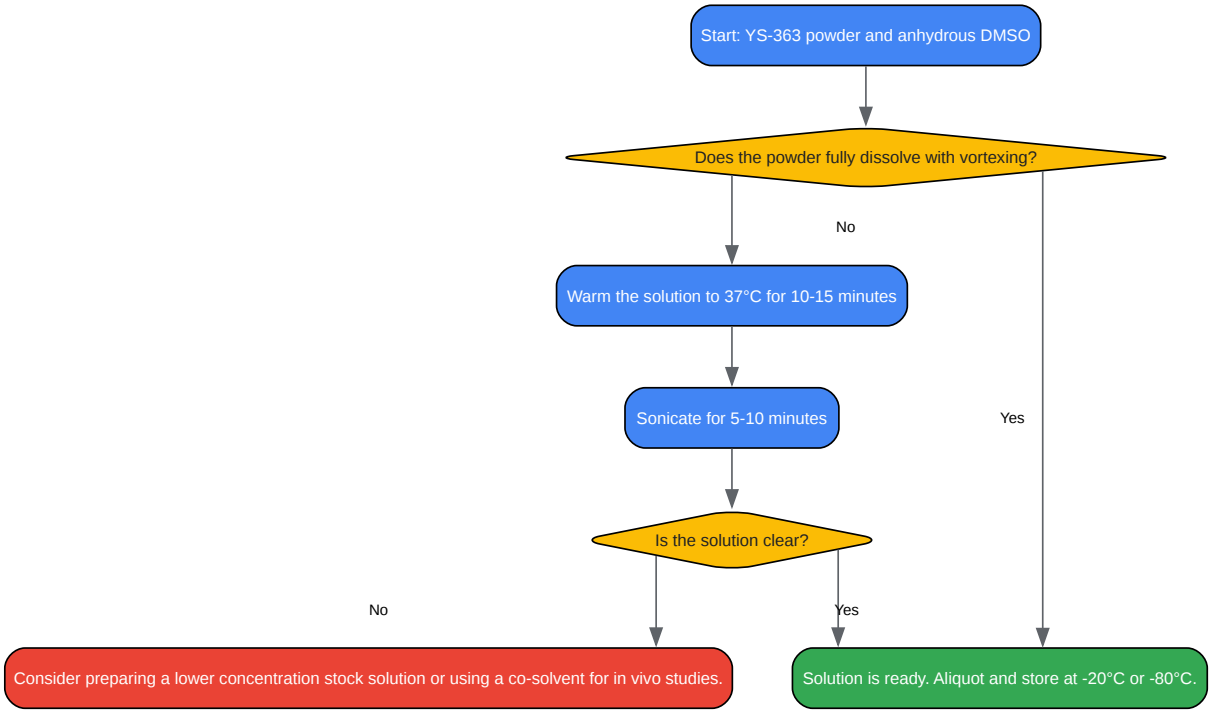
3. Logical Troubleshooting Workflow for Solubility Issues:



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Caption: Troubleshooting workflow for dissolving **YS-363** in DMSO.

Signaling Pathway and Experimental Workflow

EGFR Signaling Pathway Inhibited by **YS-363**

YS-363 targets the Epidermal Growth Factor Receptor (EGFR), a key regulator of cell growth, proliferation, and survival. The diagram below illustrates the simplified EGFR signaling cascade and the point of inhibition by **YS-363**.

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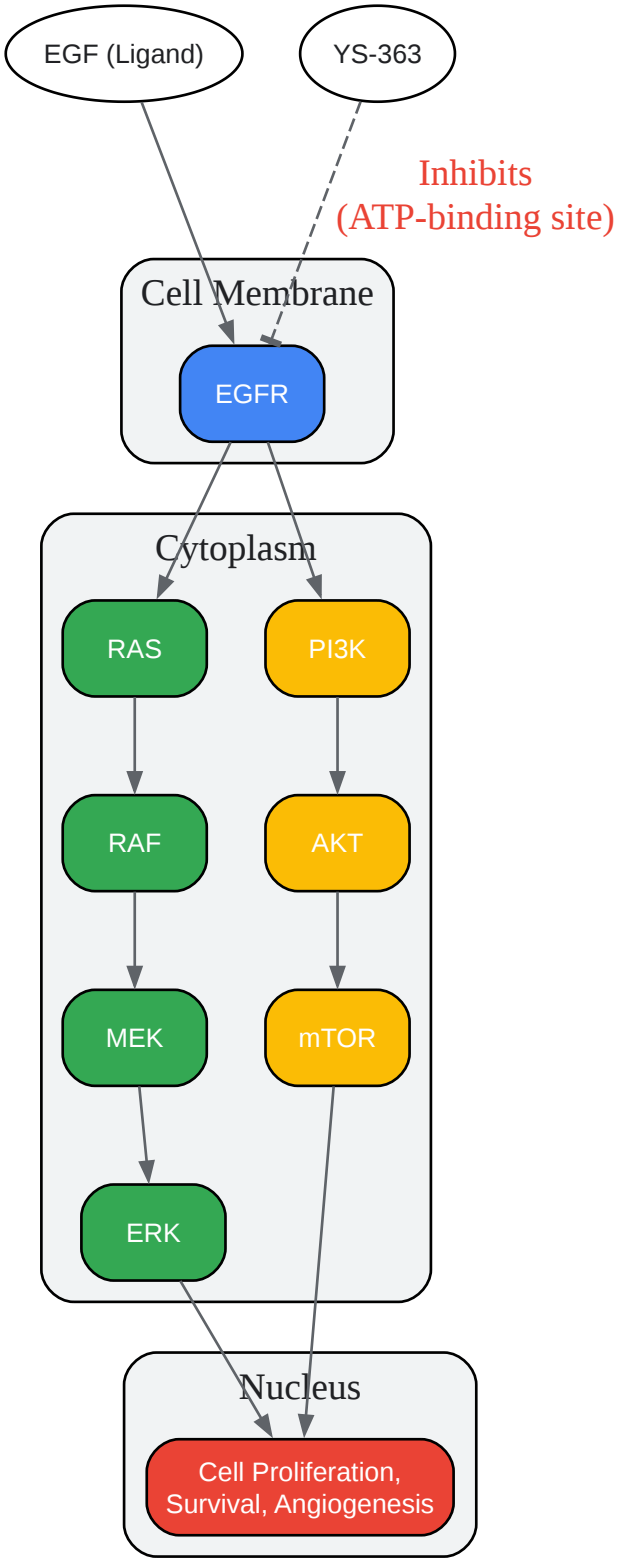

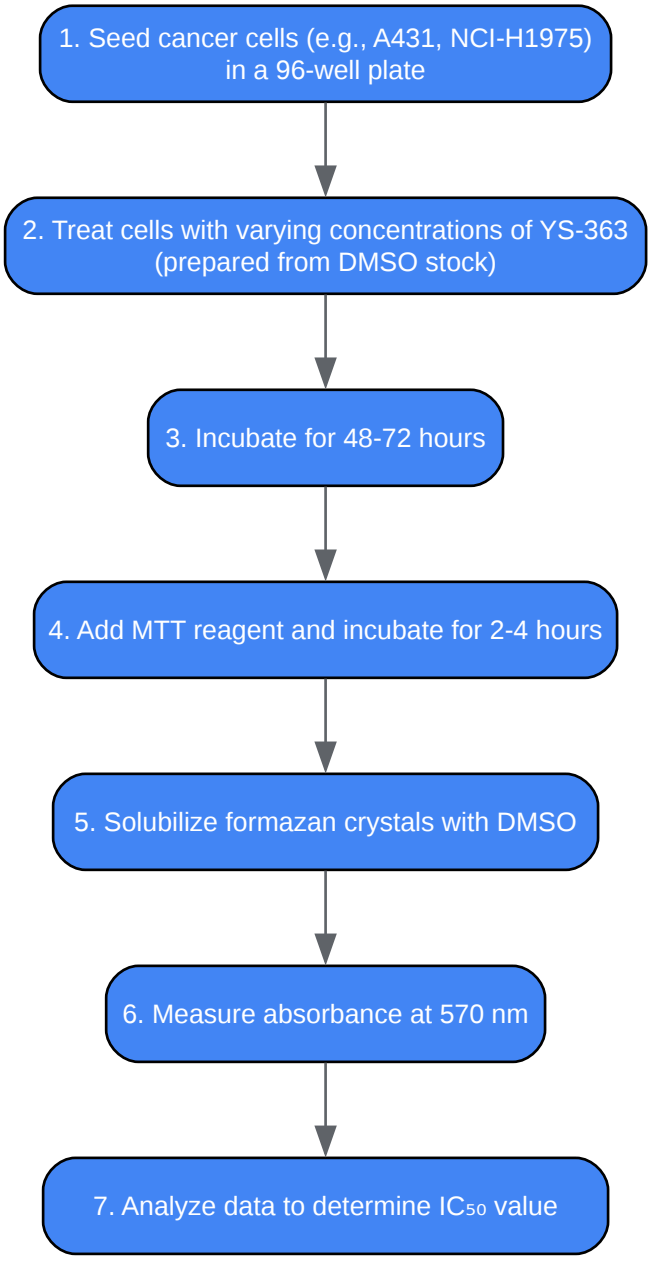

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